

Technical Support Center: Optimizing UFARYL DL 85 Concentration for Cell Disruption

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Compound of Interest

Compound Name: UFARYL DL 85

Cat. No.: B1180827

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on utilizing **UFARYL DL 85** for effective cell disruption. **UFARYL DL 85** is an anionic surfactant, specifically a sodium linear alkylbenzene sulfonate (C10-13), known for its strong detergent properties.^{[1][2]} Proper concentration is critical to maximize the release of intracellular contents while minimizing potential negative impacts on your target molecules.

Troubleshooting Guides

This section offers solutions to common problems encountered during cell lysis experiments with **UFARYL DL 85**.

Problem 1: Incomplete Cell Lysis or Low Protein Yield

Possible Cause	Recommended Solution
UFARYL DL 85 concentration is too low.	The concentration of UFARYL DL 85 should be above its Critical Micelle Concentration (CMC) for effective cell membrane disruption. ^[3] The CMC of sodium linear alkylbenzene sulfonate is in the range of 1.2-2.9 mM. ^[4] A reported value is 2.0 mmol/L (approximately 0.07% w/v). ^[4] Increase the concentration in increments (e.g., 0.1%, 0.5%, 1.0%) to determine the optimal level for your specific cell type.
Incubation time is too short.	For mammalian cells, incubate on ice for at least 30 minutes with periodic vortexing. ^[5] Bacterial cells may require longer incubation or combination with other lysis methods.
Lysis buffer composition is not optimal.	Ensure the pH and ionic strength of your buffer are suitable for your cells and UFARYL DL 85. ^[3] Consider adding reagents like EDTA to inhibit proteases that can degrade your protein of interest.
Cell density is too high for the volume of lysis buffer.	A general guideline is to use 100 µl of lysis buffer for every 10 ⁶ cells. ^[6] This may need to be empirically determined for each cell type.

Problem 2: Protein Denaturation and Loss of Activity

Possible Cause	Recommended Solution
UFARYL DL 85 concentration is too high.	As a strong anionic surfactant, high concentrations of UFARYL DL 85 can denature proteins. ^[7] Use the lowest effective concentration that achieves satisfactory lysis.
UFARYL DL 85 is too harsh for your protein.	If maintaining protein function is critical, consider switching to a milder non-ionic detergent (e.g., Triton™ X-100) or a zwitterionic detergent (e.g., CHAPS). ^[3]
Sample is overheating during lysis.	Keep samples on ice throughout the lysis procedure to minimize protein degradation. ^[6] If using sonication in conjunction with UFARYL DL 85, use short bursts on ice. ^[8]

Problem 3: Precipitation in the Lysis Buffer

Possible Cause	Recommended Solution
Low temperature.	Some anionic surfactants have reduced solubility at 4°C. ^[3] Prepare your UFARYL DL 85 stock solution and lysis buffer at room temperature to ensure it is fully dissolved before cooling.
Incompatible buffer components.	High concentrations of certain salts, such as potassium, can cause precipitation with some anionic surfactants. ^[3] If precipitation occurs, consider using sodium-based salts (e.g., NaCl).

Experimental Protocols

Optimizing **UFARYL DL 85** Concentration for Mammalian Cell Lysis

This protocol provides a framework for determining the optimal **UFARYL DL 85** concentration for your specific mammalian cell line.

Materials:

- Cultured mammalian cells
- Ice-cold Phosphate-Buffered Saline (PBS)
- Base Lysis Buffer (e.g., 50 mM Tris-HCl, 150 mM NaCl, pH 7.4)
- 10% (w/v) **UFARYL DL 85** stock solution in deionized water
- Protease and phosphatase inhibitor cocktails
- Microcentrifuge
- Protein quantification assay (e.g., BCA assay)

Procedure:

- Cell Preparation:
 - For adherent cells, wash the monolayer twice with ice-cold PBS.
 - For suspension cells, pellet the cells by centrifugation at 500 x g for 5 minutes at 4°C and wash the pellet with ice-cold PBS.
- Preparation of Test Lysis Buffers:
 - Create a series of lysis buffers with varying **UFARYL DL 85** concentrations. A good starting range is 0.1%, 0.25%, 0.5%, and 1.0% (w/v).
 - To prepare 1 mL of each, add the appropriate volume of the 10% **UFARYL DL 85** stock solution to the base lysis buffer.
 - Add protease and phosphatase inhibitors to each buffer immediately before use.
- Cell Lysis:
 - Add the test lysis buffer to the cell pellet or monolayer (e.g., 100 μ L per 10^6 cells).[6]

- Incubate on ice for 30 minutes, vortexing gently every 10 minutes.
- Clarification of Lysate:
 - Centrifuge the lysates at 14,000 x g for 15 minutes at 4°C to pellet insoluble cellular debris.
- Protein Quantification:
 - Carefully transfer the supernatant (cell lysate) to a new tube.
 - Determine the protein concentration of each lysate using a BCA assay or a similar method.
- Analysis:
 - Compare the protein yields obtained with the different **UFARYL DL 85** concentrations. The optimal concentration is the lowest concentration that provides the maximum protein yield.
 - For further analysis, you can run the lysates on an SDS-PAGE gel to visualize the protein profile.

Quantitative Data Summary (Example)

UFARYL DL 85 Concentration (% w/v)	Cell Type	Protein Yield ($\mu\text{g}/\mu\text{L}$)	Notes
0.0	HeLa	0.5	No detergent control, background protein level.
0.1	HeLa	2.1	Significant increase in protein yield.
0.25	HeLa	3.5	Higher protein yield, likely near optimal.
0.5	HeLa	3.6	Marginal increase in yield compared to 0.25%.
1.0	HeLa	3.7	Minimal increase, potential for increased denaturation.

Frequently Asked Questions (FAQs)

Q1: What is **UFARYL DL 85** and how does it work for cell lysis?

A1: **UFARYL DL 85** is a sodium linear alkylbenzene sulfonate, which is a type of anionic surfactant.[1][2] It disrupts cell membranes by inserting its hydrophobic tail into the lipid bilayer, which solubilizes the lipids and membrane proteins, leading to the breakdown of the membrane and the release of intracellular contents.[3]

Q2: What is the Critical Micelle Concentration (CMC) of **UFARYL DL 85** and why is it important?

A2: The Critical Micelle Concentration (CMC) is the concentration at which surfactant molecules begin to form micelles. For effective cell lysis and solubilization of membrane proteins, the concentration of **UFARYL DL 85** in your lysis buffer should generally be above its CMC.[3] The CMC of sodium linear alkylbenzene sulfonate is in the range of 1.2-2.9 mM.[4]

Q3: Can I use **UFARYL DL 85** for lysing bacterial cells?

A3: Yes, however, bacterial cells have a cell wall that needs to be addressed. For effective lysis of bacteria, **UFARYL DL 85** is often used in conjunction with other methods such as treatment with lysozyme to degrade the peptidoglycan cell wall, or physical disruption methods like sonication.[9]

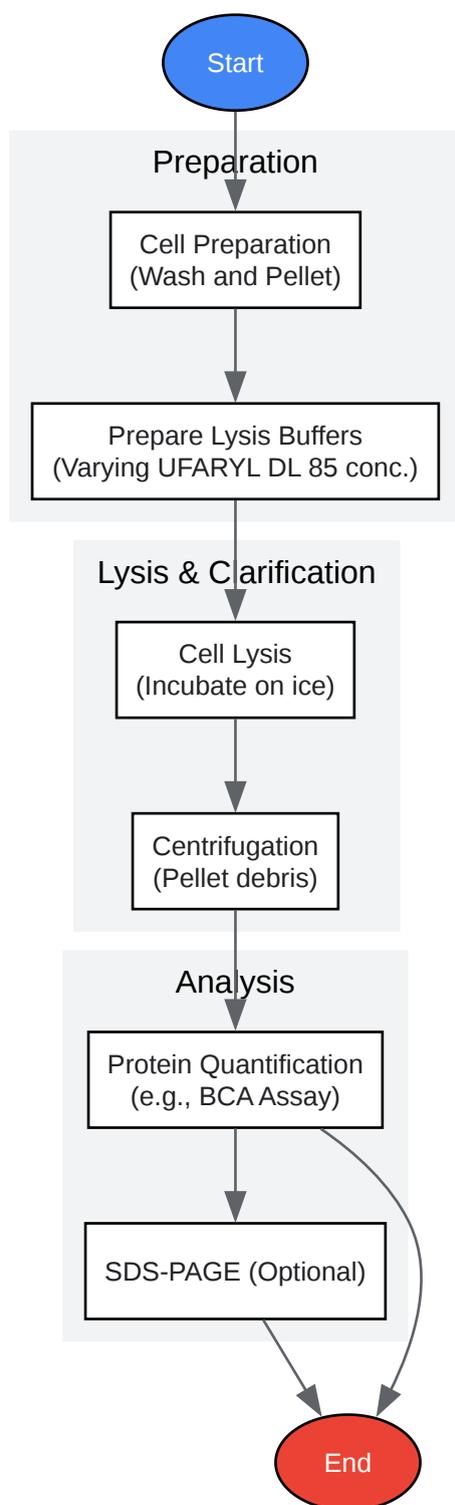
Q4: Will **UFARYL DL 85** interfere with my downstream applications?

A4: As a detergent, **UFARYL DL 85** can interfere with certain downstream applications. For example, it may affect enzyme activity assays or certain types of chromatography. It is important to consider the compatibility of **UFARYL DL 85** with your subsequent experimental steps. Detergent removal methods may be necessary in some cases.

Q5: How should I store **UFARYL DL 85**?

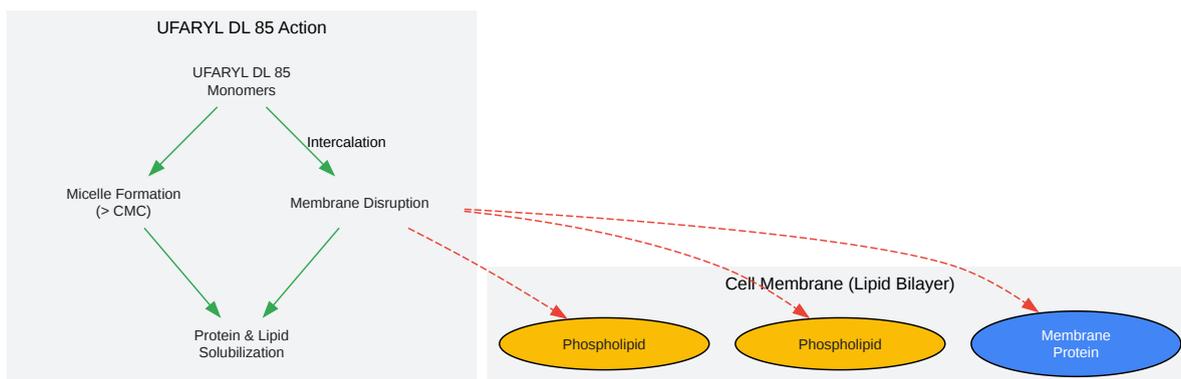
A5: **UFARYL DL 85** should be stored in a cool, dry place. Stock solutions are typically stable at room temperature.

Visualizations



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Caption: Experimental workflow for optimizing **UFARYL DL 85** concentration.



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Caption: Mechanism of **UFARYL DL 85**-mediated cell disruption.

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